

Bancroftinone: A Technical Overview of its Chemical Structure and Properties

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Compound of Interest		
Compound Name:	Bancroftinone	
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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bancroftinone is a naturally occurring phenolic compound belonging to the class of alkylphenylketones.[1][2][3] It has been identified in various natural sources, including herbs and spices.[3] This technical guide provides a comprehensive overview of the chemical structure and known properties of **Bancroftinone**, laying a foundational understanding for researchers and professionals in the fields of medicinal chemistry and drug development. While in-depth biological data remains limited, this document serves as a central repository of its core chemical information.

Chemical Structure and Identification

The chemical identity of **Bancroftinone** is well-established through various analytical methods. Its structure is characterized by a substituted acetophenone core.

Systematic Name (IUPAC): 1-(6-hydroxy-2,4-dimethoxy-3-methylphenyl)ethanone[4]

Synonyms: 2',4'-dimethoxy-6'-hydroxy-3'-methylacetophenone[4]

Molecular Formula: C11H14O4[1][4][5]

Molecular Weight: 210.23 g/mol [2][4]



CAS Registry Number: 14964-98-8[1][4][5]

The structural formula of **Bancroftinone** is depicted below:

Structural Features:

- Aromatic Ring: A benzene ring substituted with multiple functional groups.
- Ketone Group: An ethanone (acetyl) group attached to the aromatic ring.
- Hydroxyl Group: A phenolic hydroxyl group at position 6' of the phenyl ring.
- Methoxy Groups: Two methoxy groups at positions 2' and 4' of the phenyl ring.
- Methyl Group: A methyl group at position 3' of the phenyl ring.

Chemical Representations:

- SMILES:CC(=O)C1=C(OC)C(C)=C(OC)C=C1O[1]
- InChl:InChl=1S/C11H14O4/c1-6-9(14-3)5-8(13)10(7(2)12)11(6)15-4/h5,13H,1-4H3[3]

Physicochemical Properties



A summary of the key physicochemical properties of **Bancroftinone** is provided in the table below.

Property	Value	Source
Appearance	White solid	[4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate	BioCrick

Synthesis

Detailed experimental protocols for the synthesis of **Bancroftinone** are not extensively reported in publicly available literature. However, a general synthetic approach has been described.

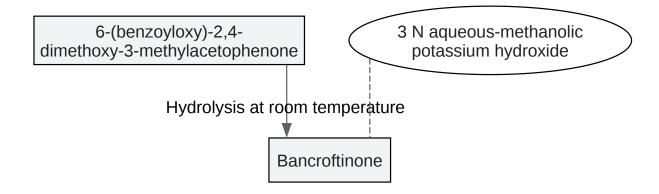
Experimental Protocol: Hydrolysis of a Benzoyloxy Precursor

A described method for the preparation of **Bancroftinone** involves the hydrolysis of 6-(benzoyloxy)-2,4-dimethoxy-3-methylacetophenone.[1]

- Reactants: 6-(benzoyloxy)-2,4-dimethoxy-3-methylacetophenone, 3 N aqueous-methanolic potassium hydroxide.[1]
- Conditions: The reaction is carried out at room temperature.[1]
- Yield: A yield of 75% has been reported for this transformation.

Below is a conceptual workflow for this synthesis.





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A conceptual workflow for the synthesis of **Bancroftinone**.

Biological Activity and Future Directions

Currently, there is a notable lack of in-depth studies and quantitative data on the specific biological activities and mechanism of action of **Bancroftinone**. While it is known to be a natural product, its pharmacological profile has not been extensively investigated.

The alkyl-phenylketone scaffold is present in numerous biologically active natural products. Compounds with similar structural features have been reported to possess a range of activities, including anti-inflammatory, antimicrobial, and antioxidant properties. However, without direct experimental evidence, the biological role of **Bancroftinone** remains speculative.

For drug development professionals, **Bancroftinone** could represent an interesting starting point for the design and synthesis of novel therapeutic agents. Future research should focus on:

- Screening for Biological Activity: Evaluating Bancroftinone against a wide range of biological targets to identify potential therapeutic applications.
- Mechanism of Action Studies: Elucidating the molecular mechanisms through which
 Bancroftinone may exert any identified biological effects.
- Structure-Activity Relationship (SAR) Studies: Synthesizing analogs of Bancroftinone to explore how structural modifications impact its activity and to optimize its pharmacological properties.



Due to the absence of published data on signaling pathways involving **Bancroftinone**, a corresponding diagram cannot be provided at this time. Further research is required to uncover these potential interactions.

Conclusion

Bancroftinone is a well-characterized natural product from a chemical perspective. This guide provides a thorough summary of its chemical structure, identification, and a known synthetic route. The lack of comprehensive biological data highlights a significant gap in the scientific literature and presents an opportunity for future research to explore the therapeutic potential of this and related compounds. The information presented here serves as a critical foundation for scientists and researchers poised to undertake such investigations.

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